

# Baohuoside V: A Technical Overview of a Lesser-Known Flavonoid Glycoside

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Baohuoside V

Cat. No.: B149983

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For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide delves into the chemical structure and properties of **Baohuoside V**, a flavonoid glycoside isolated from plants of the *Epimedium* genus. While this document aims to be a comprehensive resource, it is important to note that publicly available research on **Baohuoside V** is limited. In contrast, its close relative, Baohuoside I, has been the subject of extensive investigation. Therefore, to provide a complete and actionable technical resource, this guide will first present the known details of **Baohuoside V** and then offer a comprehensive overview of the well-documented chemical properties, biological activities, and experimental protocols associated with Baohuoside I as a valuable comparative analogue.

## Baohuoside V: Chemical Identity and Properties

**Baohuoside V** is a naturally occurring flavonoid glycoside that has been isolated from *Epimedium davidii* and *Epimedium brevicornu* Maxim<sup>[1][2]</sup>. Its complex structure is characterized by a flavonoid aglycone core linked to multiple sugar moieties.

## Chemical Structure

The chemical structure of **Baohuoside V** is defined by its unique glycosidic linkages.

Table 1: Chemical Identification of **Baohuoside V**

Identifier	Value	Source
IUPAC Name	3-[(2S,3R,4R,5R,6S)-4,5-dihydroxy-6-methyl-3-[(2S,3R,4R,5R,6S)-3,4,5-trihydroxy-6-methyloxan-2-yl]oxyoxan-2-yl]oxy-5-hydroxy-2-(4-hydroxyphenyl)-8-(3-methylbut-2-enyl)-7-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxychromen-4-one	[3]
Synonyms	Diphyllaside B, 3-[[6-Deoxy-2-O-(6-deoxy-alpha-L-mannopyranosyl)-alpha-L-mannopyranosyl]oxy]-7-(beta-D-glucopyranosyloxy)-5-hydroxy-2-(4-hydroxyphenyl)-8-(3-methyl-2-buten-1-yl)-4H-1-benzopyran-4-one	[3]
CAS Number	118544-18-6	[1]

## Physicochemical Properties

Quantitative data on the physicochemical properties of **Baohuoside V** are not extensively reported in the available literature. The table below summarizes the fundamental properties derived from chemical databases.

Table 2: Physicochemical Properties of **Baohuoside V**

Property	Value	Source
Molecular Formula	C38H48O19	
Molecular Weight	808.78 g/mol	
Appearance	Yellow powder	
Purity	>98%	

Due to the limited experimental data, further characterization of properties such as solubility, melting point, and spectral data for **Baohuoside V** is required.

## Biological Activity and Signaling Pathways of Baohuoside V

As of the latest literature review, specific studies detailing the biological activity, mechanism of action, and associated signaling pathways of **Baohuoside V** are not available. This represents a significant knowledge gap and an opportunity for future research in the field of natural product pharmacology.

## Baohuoside I: A Well-Characterized Analogue for Comparative Study

In contrast to **Baohuoside V**, Baohuoside I (also known as Icariside II) is a well-studied flavonoid from Epimedium with a wealth of available data on its biological effects and mechanisms of action. It is presented here as a comprehensive case study for researchers interested in the pharmacological potential of this class of compounds.

## Baohuoside I: Chemical Identity and Properties

Table 3: Chemical Identification of Baohuoside I

Identifier	Value	Source
IUPAC Name	3-[(6-deoxy- $\alpha$ -L-mannopyranosyl)oxy]-5,7-dihydroxy-2-(4-methoxyphenyl)-8-(3-methyl-2-buten-1-yl)-4H-1-benzopyran-4-one	
Synonyms	Icariside II, Icariin II	
CAS Number	113558-15-9	

Table 4: Physicochemical Properties of Baohuoside I

Property	Value	Source
Molecular Formula	C27H30O10	
Molecular Weight	514.527 g/mol	
Appearance	Yellow needle-shaped crystals	
Solubility	Soluble in methanol, DMF (10 mg/ml), DMSO (10 mg/ml), Ethanol (0.5 mg/ml), PBS (pH 7.2, 0.1 mg/ml)	
Purity	95%~99%	

## Biological Activities and Therapeutic Potential of Baohuoside I

Baohuoside I has demonstrated a wide range of biological activities, with significant potential in oncology and immunology.

Table 5: Reported Biological Activities of Baohuoside I

Activity	Description	Source
Anti-cancer	Exhibits cytotoxic effects against various cancer cell lines, including non-small cell lung cancer, esophageal carcinoma, and multiple myeloma. Induces apoptosis and inhibits cell proliferation.	
Anti-inflammatory	Demonstrates anti-inflammatory properties.	
Immunosuppressive	Acts as an immunosuppressive agent, selectively suppressing B-cell responses.	
Anti-osteoporosis	Shows potential in treating osteoporosis.	

## Signaling Pathways Modulated by Baohuoside I

Baohuoside I exerts its biological effects by modulating several key signaling pathways.

- **ROS/MAPK Pathway:** In human non-small cell lung cancer cells, Baohuoside I induces apoptosis through a reactive oxygen species (ROS)-mediated mitochondrial pathway that involves the activation of JNK and p38 MAPK.
- **Wnt/ $\beta$ -catenin Pathway:** It can inhibit the proliferation of esophageal carcinoma cells by down-regulating the expression of  $\beta$ -catenin, Cyclin D1, and Survivin, key components of the Wnt/ $\beta$ -catenin signaling pathway.
- **mTOR Signaling Pathway:** Baohuoside I has been shown to inhibit glioma cell growth by inducing apoptosis through the mTOR signaling pathway.
- **PPAR $\gamma$ /VEGF Signaling Pathway:** In multiple myeloma, Baohuoside I inhibits tumor angiogenesis by modulating the peroxisome proliferator-activated receptor  $\gamma$  (PPAR $\gamma$ )/vascular endothelial growth factor (VEGF) signaling pathway.

The following diagrams illustrate the key signaling pathways affected by Baohuoside I.



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- To cite this document: BenchChem. [Baohuoside V: A Technical Overview of a Lesser-Known Flavonoid Glycoside]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b149983#baohuoside-v-chemical-structure-and-properties]

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